

# commercial availability and suppliers of Saquinavir-d9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Saquinavir-d9

Cat. No.: B577459

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## Saquinavir-d9: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and core technical data of **Saquinavir-d9**. It is intended to serve as a valuable resource for researchers and scientists engaged in drug development and bioanalytical studies. This guide includes a summary of quantitative data, detailed experimental protocols for its use as an internal standard, and a workflow diagram for procurement and application.

## Core Technical Data

**Saquinavir-d9** is a deuterated analog of Saquinavir, a protease inhibitor used in the treatment of HIV. Its primary application in a research setting is as an internal standard for the quantification of Saquinavir in biological matrices using mass spectrometry-based methods.[\[1\]](#) The stable isotope label allows for precise and accurate measurement by correcting for variations during sample preparation and analysis.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Saquinavir-d9**, compiled from various suppliers.

| Parameter         | Value   | Source   |
|-------------------|---|--|
| CAS Number        | 1356355-11-7  | Cayman Chemical, LGC Standards, Santa Cruz Biotechnology |
| Molecular Formula | <chem>C38H41D9N6O5</chem>                                       | Cayman Chemical, LGC Standards, Santa Cruz Biotechnology |
| Formula Weight    | 679.9 g/mol   | Cayman Chemical, LGC Standards, Santa Cruz Biotechnology |
| Purity            | ≥98% to ≥99% deuterated forms (d <sub>1</sub> -d <sub>9</sub> ) | MySkinRecipes, Cayman Chemical                           |
| Formulation       | Typically a solid   | Cayman Chemical  |
| Solubility        | Soluble in Chloroform and Methanol                              | Cayman Chemical  |
| Storage           | -20°C, dry, and sealed  | MySkinRecipes, Clinivex                                  |

## Commercial Availability and Suppliers

**Saquinavir-d9** is available from a range of specialized chemical suppliers that provide reference standards and research chemicals. The following table lists some of the prominent suppliers.

| Supplier                 | Website          | Available Pack Sizes               |
|--------------------------|------------------|------------------------------------|
| LGC Standards            | --INVALID-LINK-- | 1 mg, 10 mg                        |
| Cayman Chemical          | --INVALID-LINK-- | 1 mg                               |
| Clinivex                 | --INVALID-LINK-- | 10 mg, 50 mg, 100 mg (as Mesylate) |
| Santa Cruz Biotechnology | --INVALID-LINK-- | Inquire for availability           |
| Sapphire North America   | --INVALID-LINK-- | 1 mg                               |
| MySkinRecipes            | --INVALID-LINK-- | 1 mg                               |
| MedChemExpress           | --INVALID-LINK-- | 1 mg, 5 mg, 10 mg                  |

## Experimental Protocols

**Saquinavir-d9** is predominantly used as an internal standard in bioanalytical methods, particularly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), for the quantification of Saquinavir in biological samples such as plasma, saliva, and urine.<sup>[2]</sup> The following is a generalized experimental protocol synthesized from various methodologies.

## Preparation of Stock and Working Solutions

- Stock Solution: Prepare a stock solution of **Saquinavir-d9** in a suitable organic solvent, such as methanol or acetonitrile, at a concentration of 1 mg/mL. Store this solution at -20°C.
- Working Solution: Dilute the stock solution with the appropriate solvent to prepare a working solution at a concentration suitable for spiking into calibration standards, quality control samples, and study samples. The final concentration of the internal standard in the samples should be optimized to provide a stable and reproducible signal.

## Sample Preparation

The goal of sample preparation is to extract Saquinavir and **Saquinavir-d9** from the biological matrix and remove interfering substances. Common techniques include protein precipitation and liquid-liquid extraction.

- Protein Precipitation (PPT):
  - To a 100  $\mu$ L aliquot of the biological sample (e.g., plasma), add a specified volume of the **Saquinavir-d9** working solution.
  - Add a precipitating agent, such as acetonitrile or methanol (typically 3 volumes), to the sample.[\[3\]](#)
  - Vortex the mixture vigorously for 1-2 minutes to ensure complete protein precipitation.
  - Centrifuge the sample at a high speed (e.g., 10,000  $\times$  g for 10 minutes) to pellet the precipitated proteins.
  - Transfer the supernatant to a clean tube for analysis by LC-MS/MS.
- Liquid-Liquid Extraction (LLE):
  - To a 100  $\mu$ L aliquot of the biological sample, add the **Saquinavir-d9** working solution.
  - Add a suitable extraction solvent, such as ethyl acetate or diethyl ether.[\[2\]](#)[\[4\]](#)
  - Vortex the mixture for an extended period (e.g., 5-10 minutes) to ensure efficient extraction.
  - Centrifuge to separate the organic and aqueous layers.
  - Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the dried extract in the mobile phase for injection into the LC-MS/MS system.

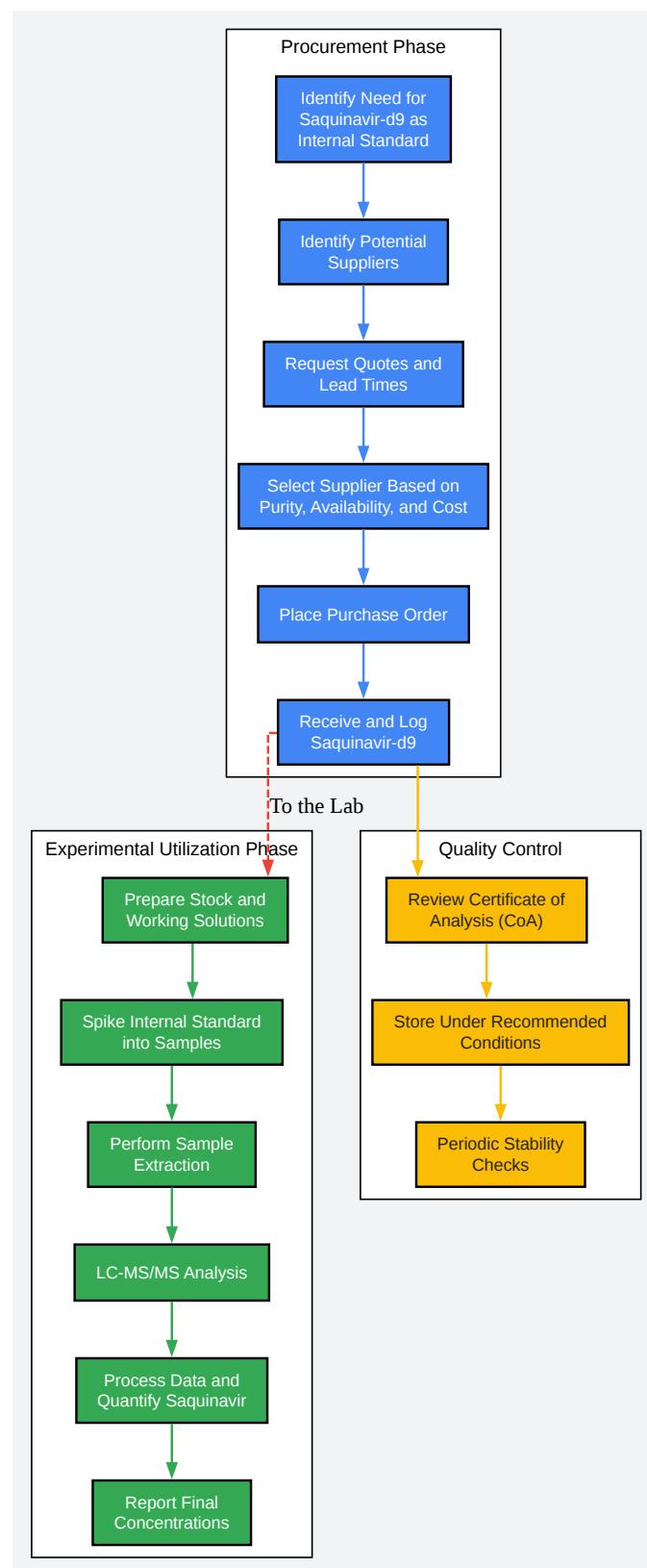
## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is commonly used for the separation of Saquinavir.[\[2\]](#)

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., formic acid or ammonium formate in water) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate in the range of 0.2-0.6 mL/min is common.
- Column Temperature: The column is often maintained at a constant temperature (e.g., 40°C) to ensure reproducible chromatography.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
  - Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for both Saquinavir and **Saquinavir-d9**.
    - Saquinavir: The precursor ion is typically the protonated molecule  $[M+H]^+$  at m/z 671.1, and a common product ion is m/z 570.2.[3]
    - **Saquinavir-d9**: The precursor ion will be at a higher m/z due to the deuterium labeling (approximately m/z 680.9), and a corresponding product ion will be monitored. The exact masses should be confirmed by direct infusion of the standard.
  - Quantification: The concentration of Saquinavir in the samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Saquinavir-d9**) and comparing it to a calibration curve constructed from standards of known concentrations.

## Workflow for Procurement and Utilization of Saquinavir-d9

The following diagram illustrates the logical workflow from identifying the need for **Saquinavir-d9** to its final application in a research experiment.



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Procurement and Utilization Workflow for **Saquinavir-d9**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)